

An In-depth Technical Guide to the Solubility of Diphenylchloroarsine

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Compound of Interest

Compound Name: *Diphenylchloroarsine*

Cat. No.: *B1221446*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Diphenylchloroarsine** (DA), a highly toxic organoarsenic compound with historical significance as a chemical warfare agent. Understanding its solubility is critical for environmental fate assessment, the development of detection and decontamination technologies, and for safe handling in a laboratory setting. This document summarizes available quantitative and qualitative solubility data, details the compound's reactivity with water, and outlines experimental protocols for solubility determination with an emphasis on requisite safety measures.

Solubility Data

The solubility of **Diphenylchloroarsine** is characterized by its poor aqueous solubility and moderate to high solubility in various organic solvents. However, quantitative data in the public domain is limited, and values for aqueous solubility are complicated by the compound's tendency to hydrolyze.

Quantitative measurements of **Diphenylchloroarsine**'s solubility in water are conflicting in the available literature. This discrepancy is likely due to the compound's slow decomposition and hydrolysis in aqueous media, which makes establishing a true equilibrium for a saturated solution challenging.[1][2] The presence of moisture leads to the formation of less toxic degradation products, including diphenylarsine hydroxide and bis(diphenylarsine)oxide.[3] The

most frequently cited value originates from the International Chemical Safety Cards (ICSCs).[4]
[5]

Table 1: Quantitative Aqueous Solubility Data for **Diphenylchloroarsine**

Solubility Value	Equivalent (g/100 mL)	Source / Note
0.2 g/100 mL	0.2	(Poor solubility) As per ILO- WHO International Chemical Safety Cards.[4][5]
0.064 g/dm ³	0.0064	Smolecule[6]
2.72 mg/L	0.000272	Michaelis and La Coste (1878) via Thesis[1]
Insoluble	N/A	Slowly decomposes in water. [2]

While specific quantitative data (e.g., g/100 mL) is not readily available in the surveyed literature, **Diphenylchloroarsine** is consistently reported as being soluble in a range of common organic solvents. This solubility is leveraged in its synthesis and in the preparation of other organoarsenic compounds.[7]

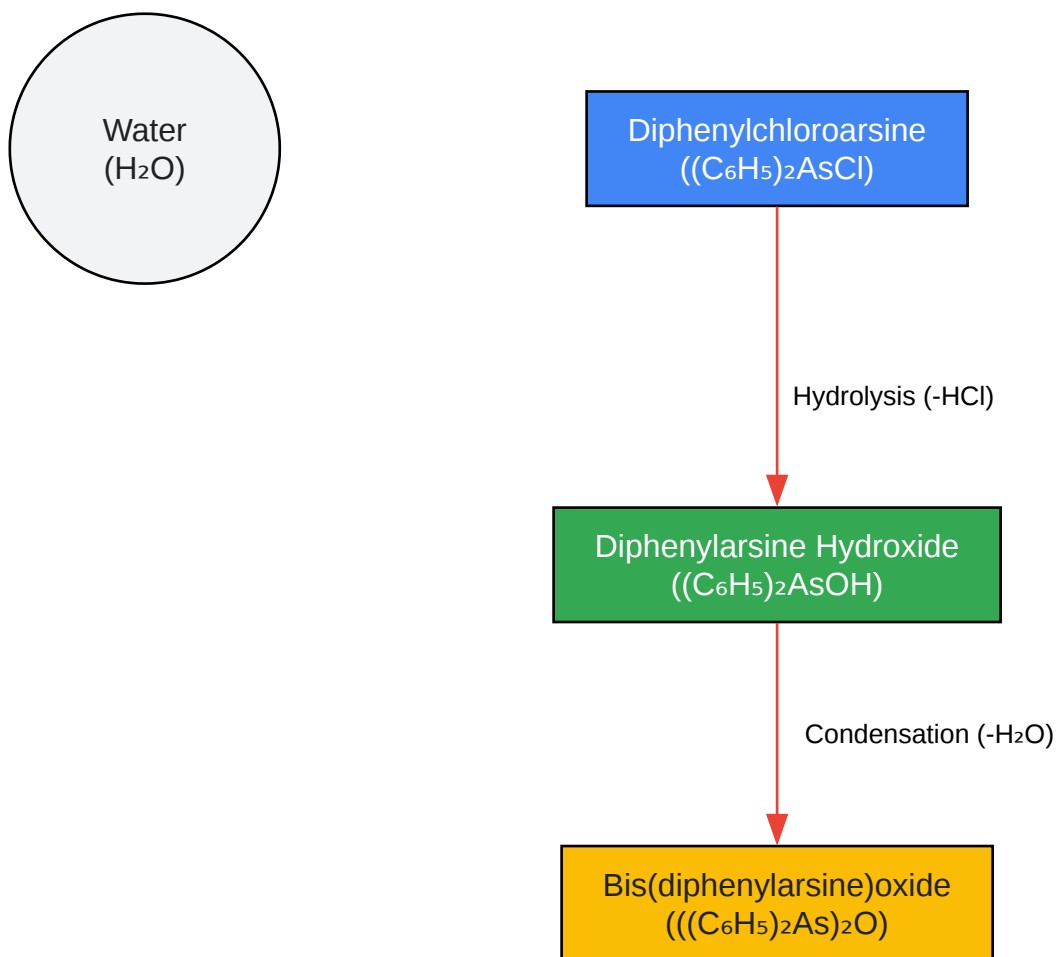
Table 2: Qualitative Solubility of **Diphenylchloroarsine** in Organic Solvents

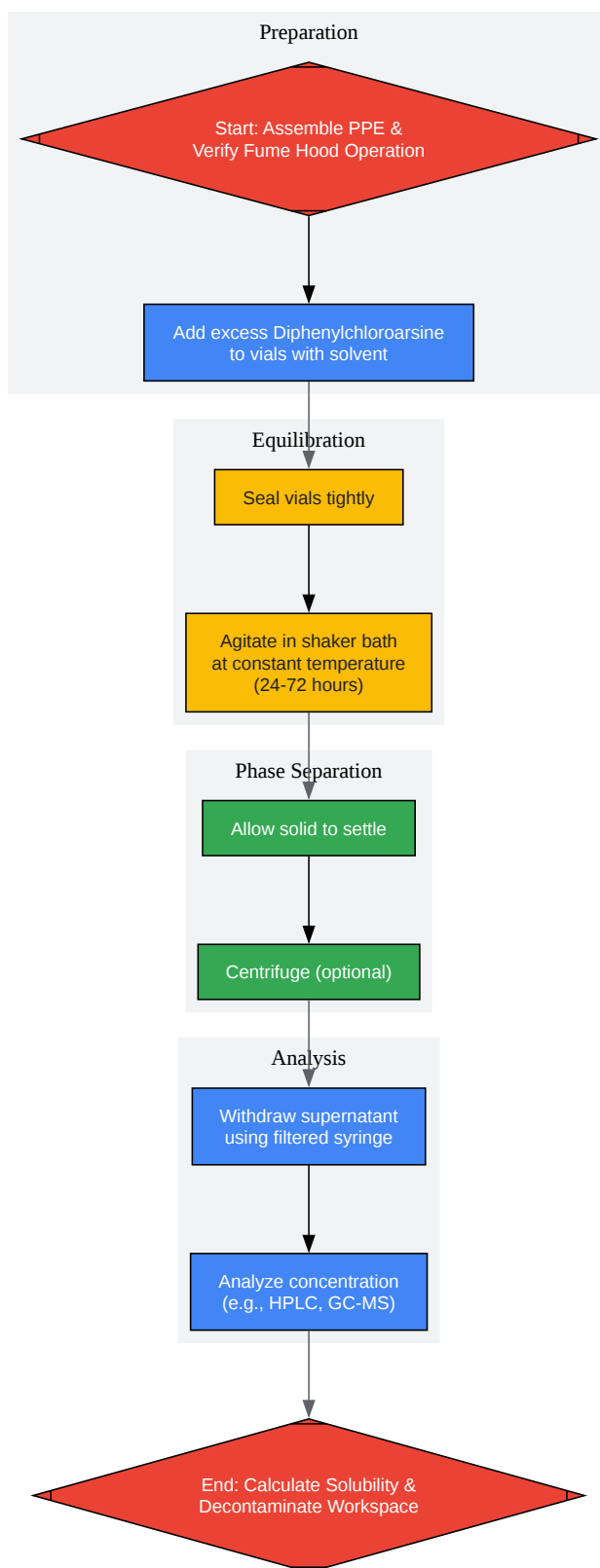
Solvent	Reported Solubility	Source(s)
Acetone	Soluble / Readily Soluble	[6][8]
Benzene	Soluble	[8]
Dichloromethane	Soluble	[6]
Ether	Soluble	[8]
Hot Ethanol	Soluble	[9]

Hydrolysis and Stability

Diphenylchloroarsine is reactive with water, undergoing hydrolysis which significantly impacts its environmental persistence and complicates aqueous solubility measurements. The process involves the substitution of the chlorine atom with a hydroxyl group, followed by potential condensation.

The initial hydrolysis product is diphenylarsine hydroxide. This intermediate can then condense to form bis(diphenylarsine)oxide.^[3] This reactivity underscores the importance of using anhydrous solvents for preparing stock solutions and highlights that in aqueous environments, one is often dealing with a mixture of the parent compound and its degradation products. The compound is also reported to be incompatible with strong oxidizing agents, amines, and alkalis.^[10]





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